

Application Notes and Protocols for Disperse Red 167 in Polyester Dyeing

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Red 167

Cat. No.: B1346997

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the application of C.I. **Disperse Red 167** in the dyeing of polyester (polyethylene terephthalate, PET) fabrics. The information is intended for use in laboratory and research settings to ensure reproducible and high-quality dyeing outcomes.

Introduction and Principles

Disperse Red 167 is a monoazo disperse dye characterized by its deep red hue and suitability for dyeing hydrophobic fibers like polyester.^{[1][2][3]} Due to polyester's crystalline structure and lack of ionic dye sites, the dyeing process relies on the diffusion of non-ionic, finely dispersed dye molecules into the amorphous regions of the fiber.^{[1][2][4]} This is typically achieved at high temperatures (above the glass transition temperature of polyester, ~80°C) and under pressure, which swells the polymer and facilitates dye penetration.^{[4][5]} The dye molecules are then held within the fiber matrix by van der Waals forces and hydrophobic interactions.^[4]

The two primary industrial methods for applying **Disperse Red 167** to polyester are the high-temperature, high-pressure (HTHP) exhaust method and the continuous Thermosol process.^{[1][2][5][6]}

Physicochemical and Fastness Properties of Disperse Red 167

A summary of the key properties of **Disperse Red 167** is presented below.

Property	Value	Reference
C.I. Name	Disperse Red 167	[2]
CAS Number	26850-12-4, 61968-52-3	[1]
Molecular Formula	C23H26ClN5O7	[1]
Molecular Weight	519.93 g/mol	[1]
Appearance	Deep red powder	[1][2]
Solubility	Soluble in acetone and alcohol; insoluble in water.	[1][3]
Optimal Dyeing pH	4.0 - 5.5	[1][2]

The fastness properties of **Disperse Red 167** on polyester are critical for determining its suitability for various end-uses. The following table consolidates available data on its performance.

Fastness Property	Test Method	Rating (Scale)	Reference
Light Fastness	Xenon Arc	6-7 (1-8)	[7]
Washing Fastness	ISO 105-C06	4-5 (1-5)	[7]
Sublimation Fastness	ISO 105-P01 (180°C, 30s)	4-5 (1-5)	[7]
Rubbing/Crocking (Dry)	ISO 105-X12	4-5 (1-5)	[7]
Rubbing/Crocking (Wet)	ISO 105-X12	4 (1-5)	[7]

Experimental Protocols

High-Temperature, High-Pressure (HTHP) Exhaust Dyeing Protocol

This method is suitable for batch dyeing of polyester yarn and fabric.

3.1.1. Materials and Reagents:

- Polyester fabric, scoured
- **Disperse Red 167**
- Dispersing agent (e.g., sodium lignosulfonate or naphthalene sulfonate condensate)
- Levelling agent (optional)
- Acetic acid (or a suitable buffer system) to maintain pH
- Sodium hydrosulfite
- Sodium hydroxide
- Deionized or softened water

3.1.2. Equipment:

- High-temperature, high-pressure laboratory dyeing machine
- Beakers and graduated cylinders
- Magnetic stirrer and hot plate
- pH meter

3.1.3. Procedure:

- Fabric Preparation: Scour the polyester fabric with a solution of 1-2 g/L non-ionic detergent at 60-70°C for 20-30 minutes to remove any impurities. Rinse thoroughly with hot and then cold water.

- Dye Dispersion: Prepare a stock dispersion of **Disperse Red 167**. For a 2% on weight of fabric (owf) dyeing, weigh the required amount of dye and paste it with a small amount of dispersing agent and cold water. Gradually add warm water (40-50°C) to create a fine, stable dispersion.
- Dye Bath Preparation:
 - Set the liquor ratio (the ratio of the weight of the goods to the volume of the dyebath) to 1:10 or 1:20.
 - Fill the dyeing vessel with the required volume of deionized water.
 - Add 0.5-1.0 g/L of a dispersing agent.
 - Add the prepared dye dispersion to the bath.
 - Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.[\[1\]](#)
- Dyeing Cycle:
 - Introduce the scoured polyester fabric into the dye bath at 50-60°C.
 - Seal the dyeing machine and start circulation/agitation.
 - Raise the temperature to 130°C at a rate of 1.5-2.0°C per minute.[\[8\]](#)
 - Hold the temperature at 130°C for 30-60 minutes, depending on the desired shade depth.
[\[8\]](#)
 - Cool the dyebath down to 70-80°C at a rate of 2.0°C per minute.
- Reduction Clearing (After-treatment): This step is crucial for removing unfixed dye from the fiber surface, thereby improving wash and rubbing fastness.
 - Drain the dyebath.
 - Prepare a fresh bath with:

- 1-2 g/L Sodium hydrosulfite
- 1-2 g/L Sodium hydroxide
- Treat the dyed fabric in this solution at 70-80°C for 15-20 minutes.
- Rinse the fabric thoroughly with hot water, then cold water.
- Neutralization and Final Rinse:
 - Neutralize the fabric in a bath containing 0.5-1.0 g/L of acetic acid at 40°C for 5-10 minutes.
 - Perform a final cold rinse.
- Drying: Dry the fabric in an oven or air-dry.

Thermosol Dyeing Protocol

This is a continuous method suitable for dyeing long lengths of woven or knitted polyester fabric.

3.2.1. Materials and Reagents:

- Polyester fabric, scoured
- **Disperse Red 167**
- Migration inhibitor (e.g., sodium alginate)
- Wetting agent
- Urea (optional, to aid dye fixation)
- Acetic acid

3.2.2. Equipment:

- Laboratory padding mangle

- Infrared or hot flue dryer
- Laboratory thermosol oven or stentering frame


3.2.3. Procedure:

- Padding Liquor Preparation:
 - Prepare a dispersion of **Disperse Red 167** as described in the HTHP protocol.
 - In a separate container, dissolve the migration inhibitor and wetting agent in water.
 - Combine the dye dispersion with the auxiliary solution and adjust the final volume.
 - Adjust the pH to 4.5-5.5 with acetic acid.
- Padding:
 - Immerse the polyester fabric in the padding liquor and pass it through the padding mangle at a set pressure to achieve a wet pick-up of 60-70%.
- Drying:
 - Immediately dry the padded fabric, typically using an infrared pre-dryer followed by a hot flue dryer at 100-120°C.[5][6] Drying should be rapid and uniform to prevent dye migration. [9]
- Thermofixation:
 - Pass the dried fabric through a thermosol oven or stenter and heat it to 190-220°C for 60-90 seconds.[1][5][6][9] The exact temperature and time will depend on the fabric construction and desired shade.
- After-treatment:
 - The thermofixed fabric must be washed to remove unfixed dye and auxiliaries. This typically involves a cold rinse, followed by reduction clearing (as described in the HTHP protocol), hot rinsing, neutralization, and a final cold rinse.

- Drying: Dry the finished fabric.


Visualization of Dyeing Workflow and Mechanism

To aid in the understanding of the polyester dyeing process with **Disperse Red 167**, the following diagrams have been generated using the DOT language.



[Click to download full resolution via product page](#)

Caption: High-Temperature Exhaust Dyeing Workflow for Polyester.



[Click to download full resolution via product page](#)

Caption: Mechanism of Disperse Dyeing on Polyester Fiber.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. textilelearner.net [textilelearner.net]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. Disperse Dyes (Full PDF) | Disperse Dye | DOC [slideshare.net]
- 4. The Polyester Carrier Dyeing Process Using Disperse Dyes [colourinn.in]
- 5. resiltextiles.com [resiltextiles.com]
- 6. scribd.com [scribd.com]
- 7. benchchem.com [benchchem.com]
- 8. autumnchem.com [autumnchem.com]
- 9. How to dye and procedure of dyeing for textile: The Thermosol process of polyester dyeing with disperse dyes [dyes4dyeing.blogspot.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Disperse Red 167 in Polyester Dyeing]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1346997#using-disperse-red-167-in-polyester-dyeing>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com